

physical and chemical properties of 5-Chloro-2,4-difluoroaniline

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Compound of Interest

Compound Name: 5-Chloro-2,4-difluoroaniline

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An In-depth Technical Guide to 5-Chloro-2,4-difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of 5-Chloro-2,4-difluoroaniline

5-Chloro-2,4-difluoroaniline is a halogenated aromatic amine that has garnered significant attention in the fields of medicinal chemistry and materials science. Its unique trifunctional substitution pattern—an amine group, a chlorine atom, and two fluorine atoms—provides a versatile scaffold for the synthesis of complex molecules. The electronic properties conferred by the fluorine and chlorine atoms, combined with the reactive nature of the aniline moiety, make it a crucial intermediate in the development of pharmaceuticals and agrochemicals.^[1] This guide offers a comprehensive overview of its core properties, synthesis, reactivity, and applications, providing a critical resource for professionals engaged in advanced chemical research.

Part 1: Core Physicochemical Properties

A thorough understanding of the physical and chemical properties of **5-Chloro-2,4-difluoroaniline** is fundamental to its application in synthetic chemistry. These properties dictate

its behavior in reaction media, its purification methods, and its handling and storage requirements.

Structural and Molecular Data

The arrangement of substituents on the benzene ring is key to the molecule's reactivity. The fluorine atoms at positions 2 and 4, and the chlorine at position 5, create a specific electronic environment that influences the reactivity of the amine group and the aromatic ring itself.

Property	Value	Source(s)
CAS Number	348-65-2	[1] [2] [3]
Molecular Formula	C ₆ H ₄ ClF ₂ N	[1] [2] [3]
Molecular Weight	163.55 g/mol	[1] [3] [4]
IUPAC Name	5-chloro-2,4-difluoroaniline	[4] [5]
Synonyms	1-Amino-5-chloro-2,4-difluorobenzene	[1] [2]
InChI Key	IKDJKRZDCUNAAB-UHFFFAOYSA-N	[5]
SMILES	C1=C(C(=CC(=C1Cl)F)F)N	[5]

Physical Characteristics

5-Chloro-2,4-difluoroaniline is typically a solid at room temperature, with a defined melting point that is indicative of its purity.[\[1\]](#)[\[6\]](#) Its solubility characteristics are crucial for selecting appropriate solvent systems for reactions and purifications.

Property	Value	Source(s)
Appearance	Off-white to gray solid	[6]
Melting Point	50-51 °C	[1][6]
Boiling Point	218.7 ± 35.0 °C (Predicted)	[1][3]
Density	1.5 ± 0.1 g/cm³	[3]
Flash Point	86.1 ± 25.9 °C	[1][3]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C (Predicted)	[1][3]
Refractive Index	1.543	[1]
pKa	2.21 ± 0.10 (Predicted)	[6]
LogP	2.46 - 2.78	[1][3]

Part 2: Synthesis and Reactivity

The synthesis of **5-Chloro-2,4-difluoroaniline** often starts from more readily available polychlorinated nitroaromatics. The reactivity of the final product is dominated by the nucleophilic character of the amine group and the potential for electrophilic substitution on the aromatic ring, which is modulated by the existing substituents.

Synthetic Pathways

A common industrial synthesis involves a two-step process starting from 2,4,5-trichloronitrobenzene. This pathway is notable for its specificity and high yields.[7][8][9]

- Fluorination: The first step is a nucleophilic aromatic substitution (SNAr) reaction where two chlorine atoms are replaced by fluorine. This is typically achieved by heating 2,4,5-trichloronitrobenzene with a fluorinating agent like anhydrous potassium fluoride (KF).[7] The reaction is often facilitated by a phase-transfer catalyst in a high-boiling point solvent.[7][9] This selectively produces 2,4-difluoro-5-chloronitrobenzene.[7]
- Reduction: The nitro group of the intermediate is then reduced to an amine. This is commonly accomplished through catalytic hydrogenation using a palladium-on-carbon

(Pd/C) catalyst.[8][10] This step yields the final product, **5-Chloro-2,4-difluoroaniline**.



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Caption: Synthetic route to **5-Chloro-2,4-difluoroaniline**.

Chemical Reactivity

The chemical behavior of **5-Chloro-2,4-difluoroaniline** is influenced by its functional groups:

- Aniline Moiety: The primary amine group is nucleophilic and can undergo a variety of reactions, including acylation, alkylation, diazotization (to form diazonium salts), and condensation reactions. These transformations are fundamental to its use as a building block in organic synthesis.
- Aromatic Ring: The benzene ring is activated by the amine group but deactivated by the halogen substituents towards electrophilic aromatic substitution. The directing effects of the substituents will guide the position of any incoming electrophiles.

The compound is stable under normal storage conditions but should be kept away from strong oxidizing agents.[2]

Part 3: Applications in Drug Discovery and Agrochemicals

5-Chloro-2,4-difluoroaniline is a valuable intermediate in the synthesis of biologically active molecules.[1] Its structural features are often incorporated into compounds designed to interact with specific biological targets.

- Pharmaceuticals: It serves as a key building block for various active pharmaceutical ingredients (APIs).[11][12] For instance, it is utilized in the synthesis of inhibitors for enzymes like tyrosine kinases, which are important targets in oncology.[11] The presence of chlorine

and fluorine can enhance metabolic stability, membrane permeability, and binding affinity of the final drug molecule.[13]

- Agrochemicals: In the agrochemical industry, this compound is used in the development of new herbicides and fungicides.[1][14] The halogenated phenylamine structure is a common feature in many pesticides.

Part 4: Spectroscopic Characterization

While specific spectra for **5-Chloro-2,4-difluoroaniline** are not readily available in the public domain, the expected spectroscopic signatures can be predicted based on its structure.

- ^1H NMR: The proton NMR spectrum would show signals in the aromatic region, with chemical shifts and coupling patterns determined by the electronic effects of the fluorine, chlorine, and amine groups.
- ^{13}C NMR: The carbon NMR would display distinct signals for each of the six carbon atoms in the benzene ring, with their chemical shifts influenced by the attached substituents.
- ^{19}F NMR: The fluorine NMR spectrum would provide characteristic signals for the two non-equivalent fluorine atoms, offering a powerful tool for structural confirmation.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to its molecular weight, along with a characteristic isotopic pattern due to the presence of a chlorine atom.
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for the N-H stretching of the amine group, as well as C-F and C-Cl stretching vibrations.

Part 5: Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling **5-Chloro-2,4-difluoroaniline**.

Hazard Identification

The compound is classified as hazardous.[2] Key hazards include:

- Harmful if swallowed (Acute Toxicity, Oral, Category 4).[2]
- Causes skin irritation (Category 2).[2][4]
- Causes serious eye damage (Category 1) or serious eye irritation.[2][4]
- May cause respiratory irritation (STOT SE 3).[2][4]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood.[15]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[2]
 - Skin Protection: Wear suitable protective gloves and clothing to prevent skin contact.[2][15]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[2]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6] Keep in the dark and under an inert atmosphere.[6]
- First Aid:
 - Inhalation: Move the person to fresh air. Seek immediate medical attention.[2]
 - Skin Contact: Wash off immediately with plenty of soap and water.[2]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if possible. Get immediate medical attention.[2]
 - Ingestion: Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2]

In case of fire, use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[2]

Thermal decomposition can generate toxic gases, including carbon oxides, hydrogen chloride, hydrogen fluoride, and nitrogen oxides.[2]

Conclusion

5-Chloro-2,4-difluoroaniline is a strategically important chemical intermediate with a well-defined property profile. Its synthesis is well-established, and its reactivity is versatile, making it a valuable tool for chemists in the pharmaceutical and agrochemical industries. A comprehensive understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible use in research and development.

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